

Essential Guide to the Proper Disposal of NRX-252114

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Compound of Interest

Compound Name: NRX-252114

Cat. No.: B11928317

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For researchers, scientists, and drug development professionals, the safe handling and disposal of investigational compounds like **NRX-252114** are paramount to ensuring a secure and compliant laboratory environment. This guide provides essential procedural information for the proper disposal of **NRX-252114**, a potent molecular glue degrader. Adherence to these guidelines, in conjunction with your institution's specific safety protocols, is critical for minimizing risks to personnel and the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (such as nitrile or neoprene), and a laboratory coat. All handling and preparation of **NRX-252114** waste should be conducted within a certified chemical fume hood to prevent inhalation of any aerosols or dust.

Key Chemical and Safety Data for NRX-252114

The following table summarizes essential data for **NRX-252114**, which informs its safe handling and disposal procedures.

Property	Value	Citation
Molecular Formula	C ₂₂ H ₁₂ Cl ₂ F ₃ N ₃ O ₂ S	
Molecular Weight	510.31 g/mol	
Appearance	White solid	[1]
Solubility	Soluble to 100 mM in DMSO and to 10 mM in ethanol.	
Storage	Store at -20°C	
Biological Activity	Molecular glue degrader that induces ubiquitination and degradation of mutant β -catenin.	

Step-by-Step Disposal Protocol for NRX-252114

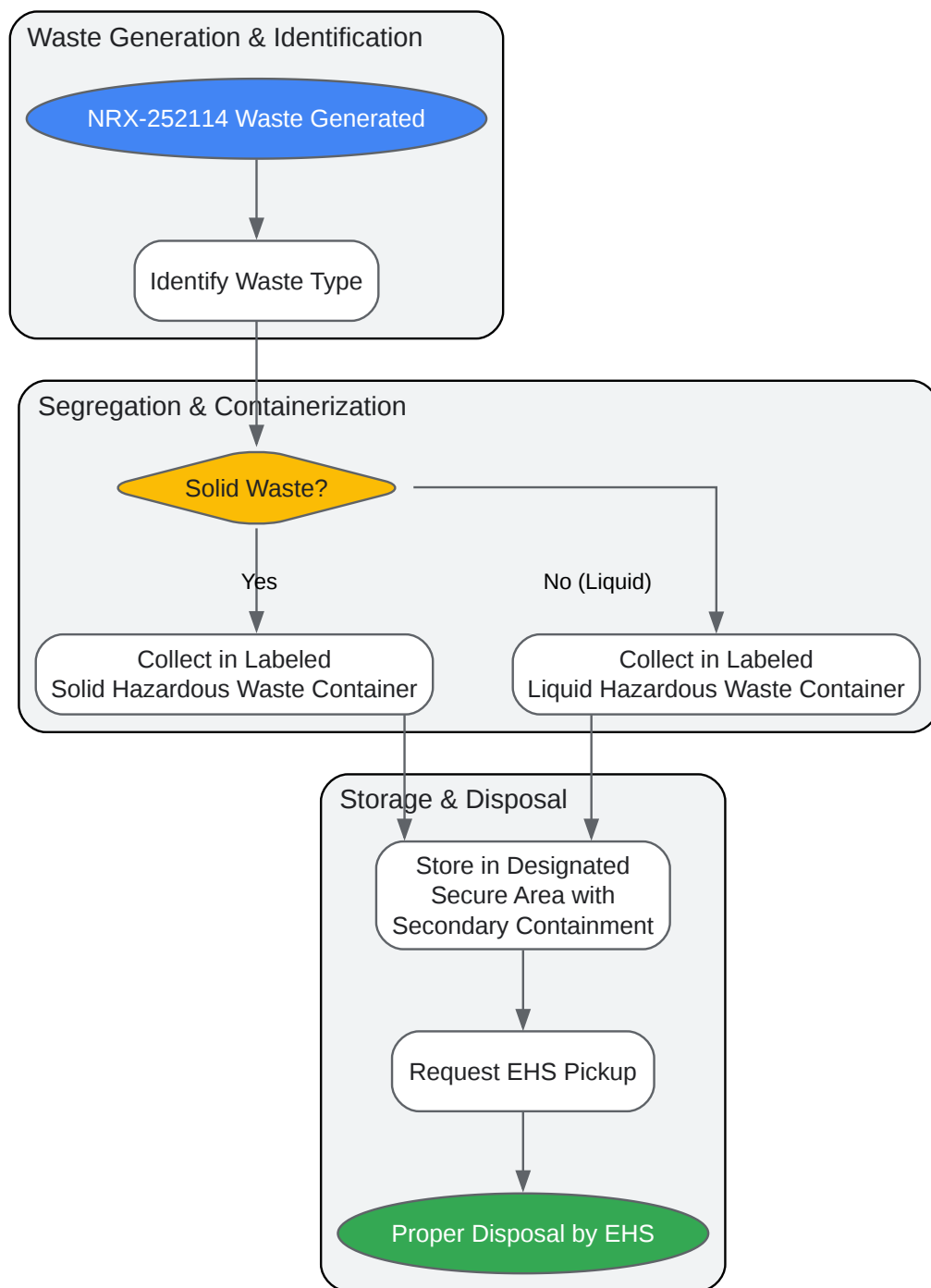
NRX-252114 waste should be treated as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular solid waste bins.

- Waste Identification and Segregation:
 - Identify all waste streams containing **NRX-252114**. This includes:
 - Unused or expired pure compound.
 - Solutions in solvents such as DMSO or ethanol.
 - Contaminated labware (e.g., pipette tips, vials, flasks, and plates).
 - Contaminated PPE (e.g., gloves, disposable lab coats).
 - Segregate **NRX-252114** waste from other chemical waste streams to prevent potential hazardous reactions. Consult your institution's chemical hygiene plan for specific segregation requirements.
- Waste Collection and Containerization:

- Solid Waste: Collect pure **NRX-252114** powder, contaminated labware, and PPE in a dedicated, clearly labeled hazardous waste container. The container should be a robust, sealable plastic bag or drum.
- Liquid Waste: Collect solutions of **NRX-252114** in a designated, leak-proof, and shatter-resistant container. Ensure the container material is compatible with the solvent used (e.g., a polyethylene container for DMSO or ethanol solutions). Do not overfill waste containers; leave at least 10% headspace to allow for expansion.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**NRX-252114**," the solvent(s) present, and the approximate concentration and volume. Affix the appropriate hazard symbols as required by your institution and local regulations.
- Waste Storage:
 - Store sealed hazardous waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
 - Ensure secondary containment is in place to capture any potential leaks or spills.
- Waste Disposal Request:
 - Once the waste container is ready for disposal, follow your institution's established procedures for hazardous waste pickup. This typically involves submitting a request to your Environmental Health and Safety (EHS) department.
 - Do not attempt to transport hazardous waste off-site yourself.

Logical Workflow for NRX-252114 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **NRX-252114** waste.

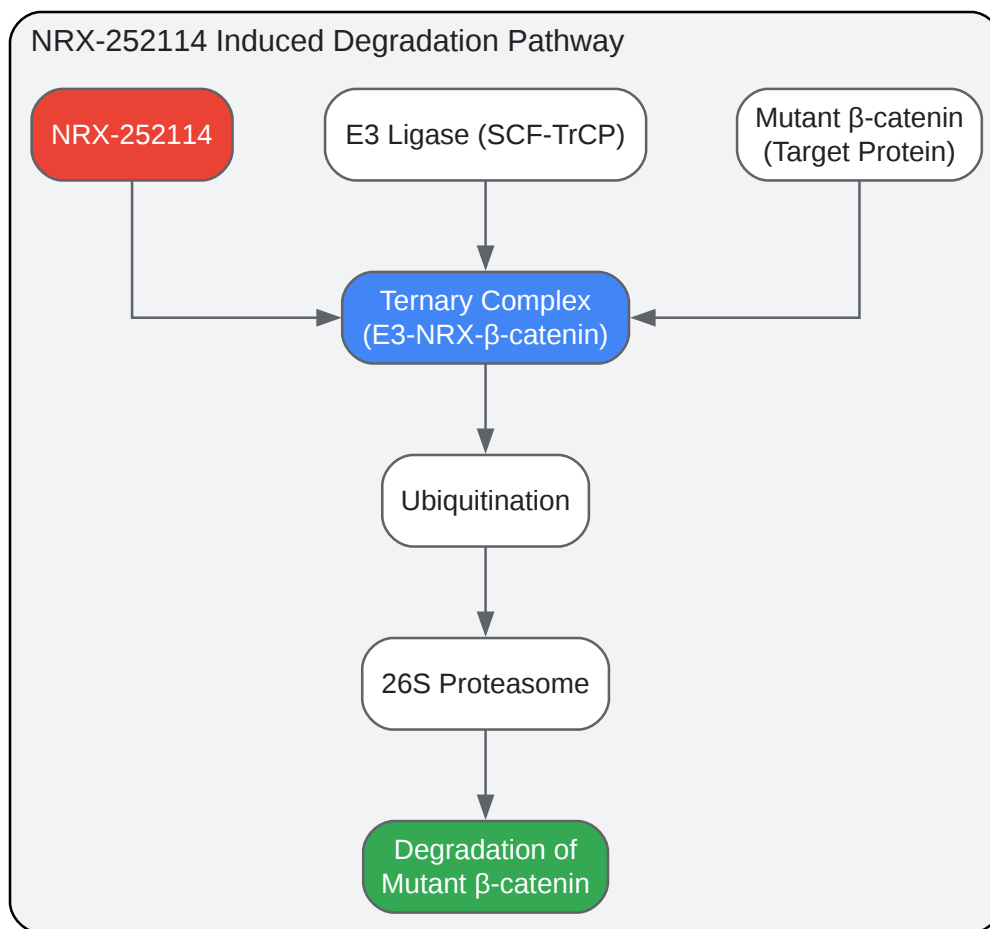


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Fig. 1: **NRX-252114** Disposal Workflow

Signaling Pathway of NRX-252114 Action

To provide a comprehensive understanding of the compound being handled, the diagram below illustrates the biological mechanism of action of **NRX-252114** as a molecular glue degrader.



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Fig. 2: Mechanism of Action of **NRX-252114**

By adhering to these disposal procedures and understanding the nature of **NRX-252114**, laboratory professionals can maintain a high standard of safety and environmental

responsibility. Always prioritize your institution's specific guidelines and consult with your EHS department for any clarifications.

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References

- 1. [tenovapharma.com](https://www.tenovapharma.com) [[tenovapharma.com](https://www.tenovapharma.com)]
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